

# Core Properties of Bixafen

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Bixafen

CAS No.: 581809-46-3

Cat. No.: S641858

Get Quote

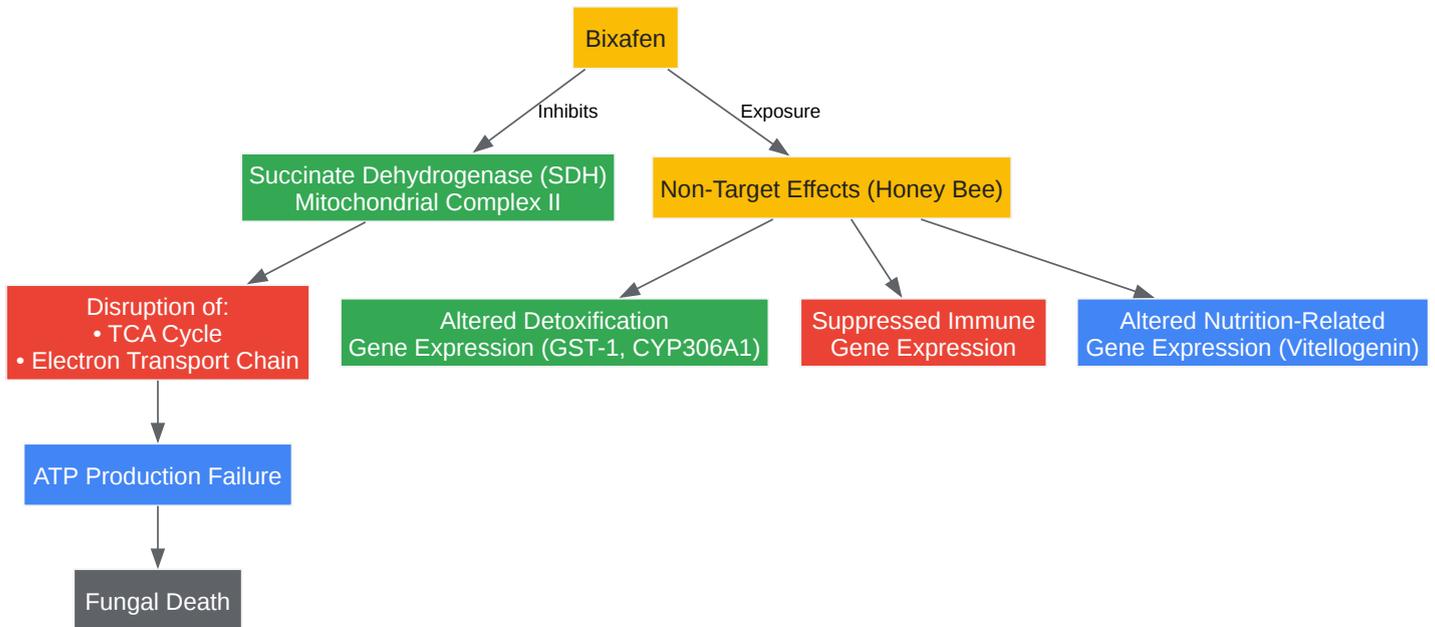
Property	Description
IUPAC Name	N-(3',4'-dichloro-5-fluorobiphenyl-2-yl)-3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carboxamide [1]
CAS RN	581809-46-3 [2]
Molecular Formula	C <sub>18</sub> H <sub>12</sub> Cl <sub>2</sub> F <sub>3</sub> N <sub>3</sub> O [3]
Mode of Action	Succinate Dehydrogenase Inhibitor (FRAC Group 7) [3]
Primary Use	Control of stem and leaf diseases in cereals (e.g., wheat, barley, rye) and other crops [3]

## Mode of Action and Metabolic Impact

**Bixafen** inhibits succinate dehydrogenase (SDH, also known as mitochondrial complex II), a key enzyme in both the tricarboxylic acid (TCA) cycle and the mitochondrial electron transport chain [4]. By binding to this enzyme, **bixafen** disrupts cellular respiration, halting energy (ATP) production and leading to fungal death [4].

Research on non-target organisms provides insights into its broader metabolic effects. A 2024 study on honey bees showed that exposure to **bixafen**, both alone and in combination with other fungicides, significantly

altered the expression of genes related to detoxification, immunity, and nutrition [5]. The following diagram illustrates the core functional disruption and downstream investigative findings.



[Click to download full resolution via product page](#)

## Experimental Protocols for Toxicity Assessment

The following are methodologies from key studies investigating the effects of **bixafen**.

### Honey Bee Contact Exposure and Gene Expression Analysis [5]

- **Bee Collection & Preparation:** Forager honey bees are collected from hive entrances. In the lab, they are briefly anesthetized at -20°C.

- **Fungicide Exposure:** Bees are exposed via contact application of 0.5  $\mu\text{L}$  of an acetone solution containing a defined dose of **bixafen** (e.g., 1 or 7  $\mu\text{g}$ ) to the dorsal part of the thorax. Control bees receive acetone only.
- **Post-Exposure Incubation:** Groups of 20 bees are placed in containers and provided with sucrose syrup ad libitum for 48 hours.
- **Sample Preparation & Analysis:** After 48 hours, bee abdomens (without intestines) are dissected. Gene expression analysis is performed using **real-time PCR (qPCR)** on genes related to:
  - **Antioxidant response:** SOD-1, CAT, GPX-1
  - **Detoxification:** GST-1, CYP306A1
  - **Immune system:** defensin-1, abaecin, hymenoptaecin, apidaecin
  - **Nutrition and storage:** Vitellogenin

## Zebrafish Developmental and Cardiovascular Toxicity [4]

- **Zebrafish Husbandry:** Wild-type and transgenic zebrafish lines are maintained at 28°C under a 14:10 light/dark cycle.
- **Embryo Collection & Exposure:** Fertilized eggs are collected and placed in multi-well plates. Embryos are exposed to a concentration gradient of **bixafen** (e.g., 0.05 to 0.8  $\mu\text{M}$ ) dissolved in the embryo medium.
- **Toxicity Endpoints Monitored:**
  - **Survival and hatching rates** are recorded at 24-hour intervals.
  - **Developmental abnormalities** (e.g., pericardial edema, yolk sac edema, spinal curvature) are observed and recorded.
  - **Cardiovascular function** is assessed by measuring **heart rate** and **red blood cell flow velocity**.
  - **Cardiovascular morphology** is examined in transgenic lines (e.g., Tg(myl7:eGFP) for heart chamber formation).
- **Molecular Analysis:** RNA is extracted from embryos for **transcriptome sequencing** or qPCR to identify dysregulated genes and pathways (e.g., oxidative stress, apoptosis).

## Earthworm Field Monitoring and Risk Assessment [6]

- **Field Site Selection:** Multiple agricultural fields with a history of **bixafen** use are selected to represent a range of environmental conditions.
- **Soil Sampling & Analysis:** Soil cores are taken from the 0-30 cm layer. **Bixafen** residues are extracted and quantified to measure realistic environmental exposure.
- **Laboratory Toxicity Testing:** A standard laboratory earthworm reproduction test with *Eisenia fetida* is conducted according to OECD guidelines. Effects on reproduction and mortality are assessed.

- **Field Effect Study:** A long-term (e.g., 2.5-year) field study is performed where **bixafen** is applied at recommended rates and multiples thereof. Natural earthworm populations are monitored for abundance and diversity to assess population-level effects under realistic conditions.

## Efficacy and Agricultural Use

**Bixafen** is an internally absorbed, broad-spectrum fungicide developed for controlling major fungal diseases in crops like wheat, corn, sunflower, and soybean [5] [4]. It is often formulated with other active ingredients, such as prothioconazole and trifloxystrobin, to combat resistance and enhance efficacy [5].

A large-scale meta-analysis of 87 field trials in Brazil demonstrated that fungicide mixtures containing **bixafen** significantly reduced disease severity and increased maize yield. The table below summarizes the quantitative findings for one such mixture [7].

Efficacy Metric	Performance
Disease Severity Reduction	43.5%
Yield Increase	13.1% (equivalent to 776 kg/ha)

## Environmental Fate and Toxicity

**Bixafen** is not easily degraded in the environment, which raises concerns about its potential for accumulation [4]. Its half-life can range widely, from about 30 days to over 1200 days depending on soil type and conditions [4] [6].

The table below summarizes key data on its environmental fate and ecotoxicological profile.

Property	Value / Assessment	Notes
Aqueous Solubility (at 20°C)	0.49 mg/L (Low) [3]	-

Property	Value / Assessment	Notes
Soil Persistence (DT50 field)	30.6 - 1235 days [6]	Very persistent; potential for accumulation.
Toxicity to Fish	High [3]	96-h LC <sub>50</sub> for rainbow trout: 0.095 mg/L [4].
Toxicity to Honeybees	Low (by contact) [3]	Can induce sublethal stress (gene expression changes) [5].
Toxicity to Earthworms	Low risk (field populations) [6]	Laboratory tests indicated potential risk, but long-term field studies showed no unacceptable effects on natural populations.
Mammalian Toxicity	Low (oral) [3]	Liver is the primary target organ in repeated-dose studies [8].

Regulatory agencies like the EPA have established tolerances for **bixafen** residues in various food commodities, which are considered safe for human consumption [8].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. (CHEBI:83106) bixafen [ebi.ac.uk]
2. 581809-46-3 | CAS DataBase [chemicalbook.com]
3. Bixafen [sitem.herts.ac.uk]
4. Insights into the developmental and cardiovascular toxicity ... [sciencedirect.com]
5. Bixafen, Prothioconazole, and Trifloxystrobin Alone or in ... [pmc.ncbi.nlm.nih.gov]

6. Realistic exposure of the fungicide bixafen in soil and its ... [pmc.ncbi.nlm.nih.gov]

7. Quantitative summary of nine years of fungicide efficacy ... [sciencedirect.com]

8. Bixafen; Pesticide Tolerances [federalregister.gov]

To cite this document: Smolecule. [Core Properties of Bixafen]. Smolecule, [2026]. [Online PDF].

Available at: [<https://www.smolecule.com/products/b641858#what-is-bixafen-fungicide>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)